

CPI-455 hydrochloride solubility and stability issues

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Compound of Interest

Compound Name: CPI-455 hydrochloride

Cat. No.: B3028462

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CPI-455 Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **CPI-455 hydrochloride**. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the successful use of this compound in your research.

Solubility Data

Proper dissolution of **CPI-455 hydrochloride** is critical for accurate and reproducible experimental results. The following table summarizes its solubility in various common laboratory solvents.

Solvent	Concentration	Molarity (approx.)	Notes
DMSO	up to 63 mg/mL	~200.14 mM	Use fresh, anhydrous DMSO as absorbed moisture can decrease solubility. [1]
DMF	30 mg/mL	~95.3 mM	
Ethanol	up to 5 mg/mL	~15.9 mM	
DMSO:PBS (pH 7.2) (1:20)	0.05 mg/mL	~0.16 mM	
Water	Insoluble	N/A	[1]

Stability and Storage Recommendations

To maintain the integrity and activity of **CPI-455 hydrochloride**, adhere to the following storage guidelines.

Form	Storage Temperature	Shelf Life	Notes
Solid (Powder)	-20°C	3 years	[1]
Stock Solution (in solvent)	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles. [1]
Stock Solution (in solvent)	-20°C	1 month	[1]

Troubleshooting and FAQs

This section addresses common issues and questions that may arise during the handling and use of **CPI-455 hydrochloride**.

Q1: My **CPI-455 hydrochloride** is not dissolving completely in DMSO.

A1: This issue can arise from a few factors:

- Moisture in DMSO: **CPI-455 hydrochloride**'s solubility is sensitive to moisture in the DMSO. [1][2] Ensure you are using fresh, anhydrous (moisture-free) DMSO.
- Concentration: You may be exceeding the solubility limit. The maximum reported solubility in DMSO is 63 mg/mL.[1]
- Sonication: Gentle warming and brief sonication can aid in dissolution. However, avoid excessive heat as it may affect the compound's stability.

Q2: I observed precipitation when diluting my DMSO stock solution into an aqueous buffer for my in vitro assay. How can I prevent this?

A2: **CPI-455 hydrochloride** is insoluble in water.[1] Direct dilution of a concentrated DMSO stock into aqueous media will likely cause precipitation. To avoid this:

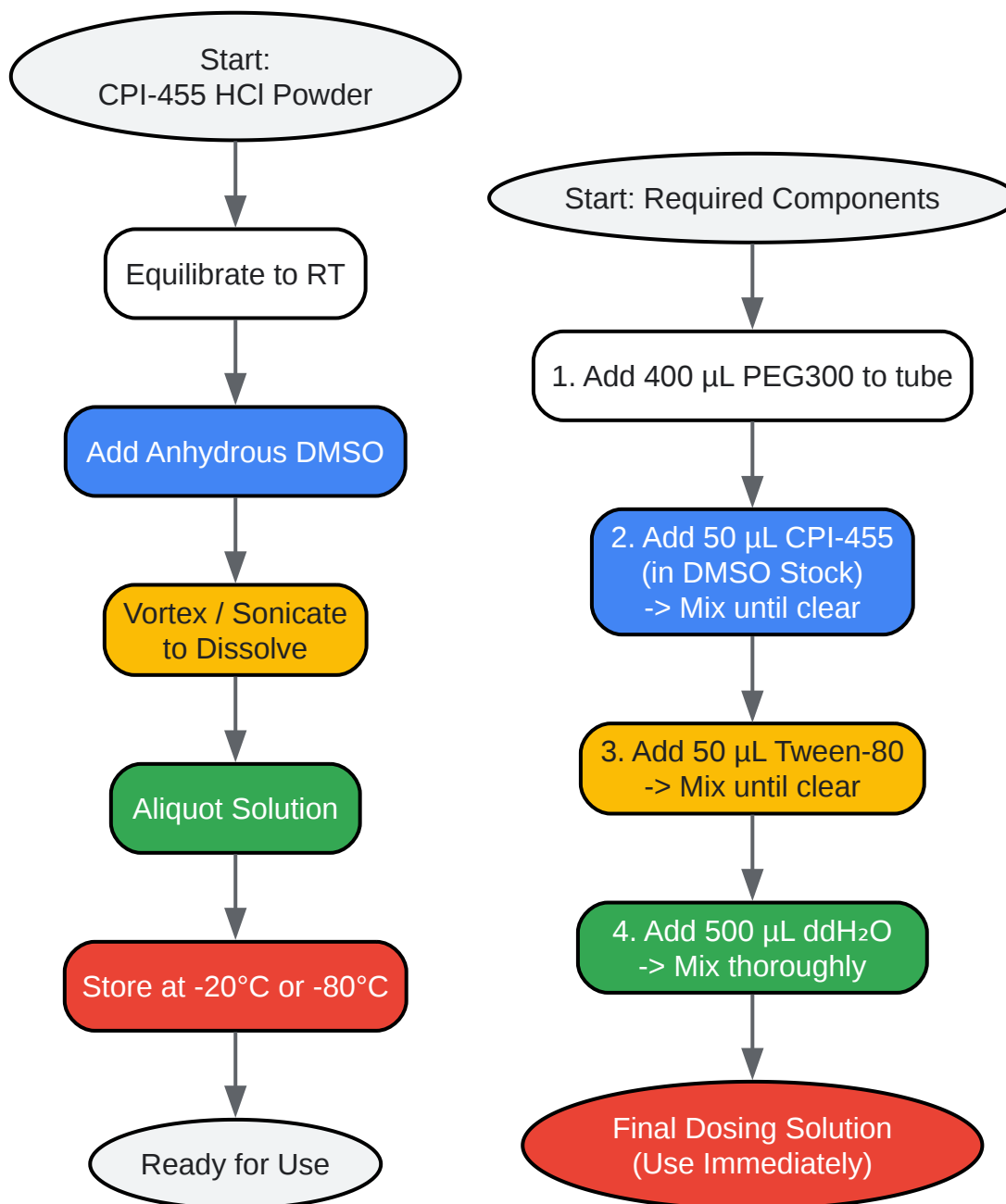
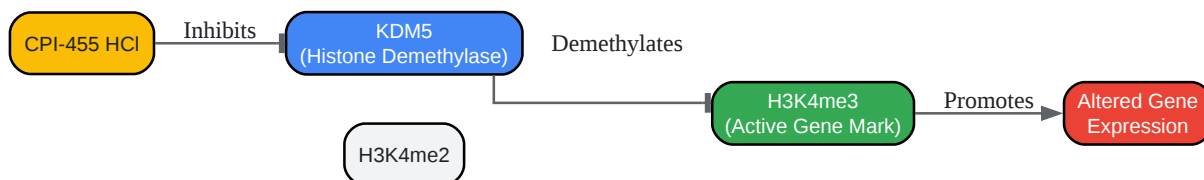
- Lower the final DMSO concentration: Keep the final concentration of DMSO in your assay as low as possible while ensuring the compound remains in solution.
- Use a surfactant: For certain applications, a small amount of a biocompatible surfactant like Tween-80 can help maintain solubility.
- Serial Dilutions: Perform serial dilutions, ensuring that the concentration of **CPI-455 hydrochloride** does not exceed its solubility in the intermediate and final solutions.

Q3: How should I prepare **CPI-455 hydrochloride** for in vivo animal studies?

A3: Due to its poor aqueous solubility, specific formulations are required for in vivo administration. A common method involves a multi-component vehicle. Below is a detailed protocol for preparing a dosing solution. It is crucial to add the components in the specified order and ensure the solution is clear at each step. This preparation should be used immediately.[1][2]

Q4: What is the mechanism of action for CPI-455?

A4: CPI-455 is a potent and specific inhibitor of the KDM5 family of histone demethylases (KDM5A, KDM5B, KDM5C).^[1]^[3] By inhibiting these enzymes, it prevents the demethylation of histone H3 at lysine 4 (H3K4), leading to an increase in the global levels of H3K4 trimethylation (H3K4me3).^[2]^[4] This epigenetic modification plays a crucial role in regulating gene expression.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com